

# Technical Profile: Pyrazole-72 (CAS 85833-79-0)

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## Compound of Interest

Compound Name: Pyrazole-72

CAS No.: 85833-79-0

Cat. No.: B1626392

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Advanced Fluorophore & Charge Transport Material for Organic Electronics<sup>[1]</sup>

## Executive Summary

**Pyrazole-72** (CAS 85833-79-0) is a high-performance organic semiconductor belonging to the class of naphthalimide-benzimidazole hybrid fluorophores. Chemically defined as 4-[5-(4-methoxyphenyl)-1-(2-naphthyl)-4,5-dihydro-1H-pyrazol-3-yl]-7H-benzimidazo[2,1-a]benzo[de]isoquinolin-7-one, this compound integrates an electron-deficient benzimidazo-isoquinoline core with an electron-rich pyrazoline substituent.

This Donor-Acceptor (D-A) architecture endows **Pyrazole-72** with bipolar charge transport capabilities and high thermal stability (MP > 280°C), making it a critical candidate for Organic Light-Emitting Diodes (OLEDs) and photovoltaic applications. It functions primarily as a hole-transporting emissive dopant or a fluorescent probe due to its strong Intramolecular Charge Transfer (ICT) characteristics.

## Physicochemical Characterization

The following data aggregates confirmed experimental values and structural descriptors.

### Table 1: Chemical Identity & Physical Properties

| Property            | Specification  |
|---------------------|--|
| Common Name         | Pyrazole-72  |
| CAS Registry Number | 85833-79-0   |
| IUPAC Name          | 4-[5-(4-Methoxyphenyl)-1-(2-naphthyl)-4,5-dihydro-1H-pyrazol-3-yl]-7H-benzimidazo[2,1-a]benzo[de]isoquinolin-7-one |
| Molecular Formula   | C <sub>38</sub> H <sub>26</sub> N <sub>4</sub> O <sub>2</sub>  |
| Molecular Weight    | 570.64 g/mol   |
| Appearance          | Yellow to Orange Solid   |
| Melting Point       | 280.3 – 286.0 °C (High thermal stability)  |
| Absorption Max ( )  | 519 nm (in CH <sub>2</sub> Cl <sub>2</sub> )   |
| Solubility          | Soluble in CH <sub>2</sub> Cl <sub>2</sub> , CHCl <sub>3</sub> , THF; Insoluble in water, alcohols                 |
| Purity Grade (Typ.) | Dye Content<br>95% (HPLC)  |

## Structural Analysis

The molecule consists of three distinct functional domains:

- **Acceptor Core:** The 7H-benzimidazo[2,1-a]benzo[de]isoquinolin-7-one moiety. This rigid, planar system provides high electron affinity and thermal stability.
- **Donor Unit:** The 1-(2-naphthyl)-5-(4-methoxyphenyl)-4,5-dihydro-1H-pyrazole ring. The nitrogen atoms and the methoxy group act as electron donors.
- **Conjugation Bridge:** The direct linkage at the C3 position of the pyrazole to the C4 position of the naphthalimide core facilitates strong electronic communication, enabling the ICT state responsible for its fluorescence.

## Synthetic Methodology (Retrosynthetic Analysis)

Note: While specific industrial batch records are proprietary, the following synthesis route is derived from standard heterocyclic chemistry protocols for naphthalimide-pyrazoline hybrids. This pathway ensures regioselectivity and high yields.

### Synthetic Logic

The construction of **Pyrazole-72** relies on the Knorr Pyrazole Synthesis mechanism, involving the cyclization of an

-unsaturated ketone (chalcone) with a hydrazine derivative.<sup>[2]</sup>

### Proposed Protocol

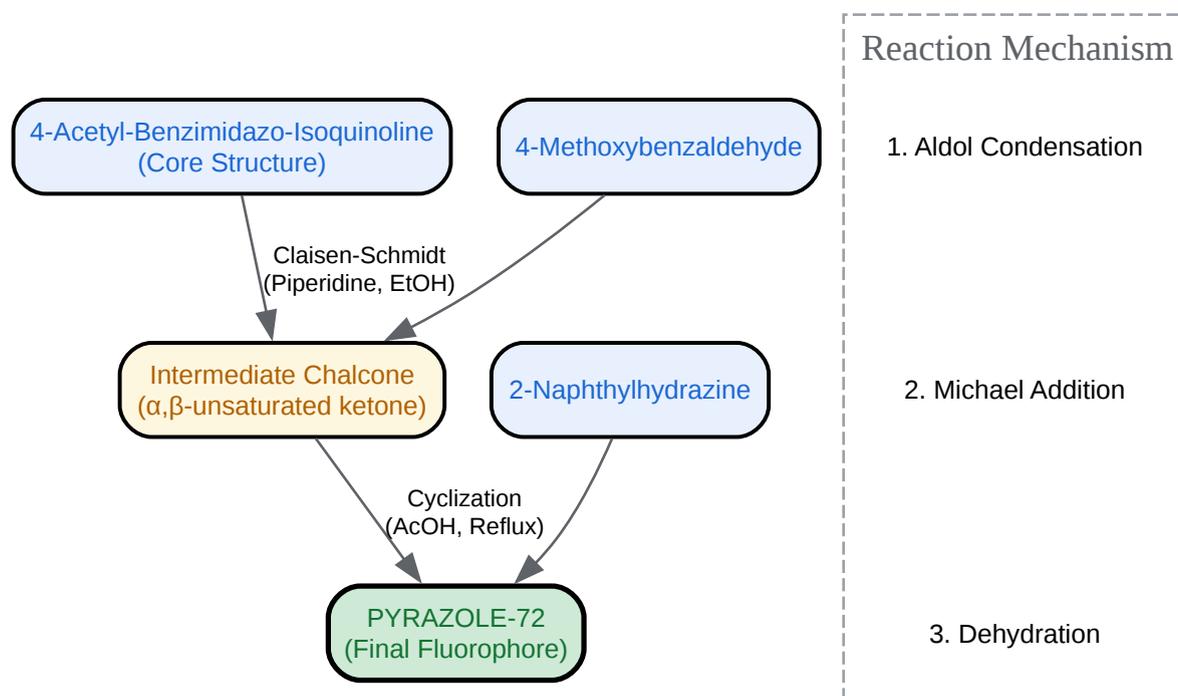
Phase 1: Precursor Assembly (Chalcone Formation)

- Reactants: 4-Acetyl-7H-benzimidazo[2,1-a]benzo[de]isoquinolin-7-one + 4-Methoxybenzaldehyde.
- Conditions: Claisen-Schmidt condensation (Ethanol/Piperidine catalyst, Reflux).
- Intermediate: A chalcone derivative attached to the fluorescent core.

Phase 2: Pyrazoline Cyclization

- Reactants: Chalcone Intermediate + 2-Naphthylhydrazine.
- Conditions: Glacial Acetic Acid, Reflux, 4-6 hours.
- Mechanism: Michael addition of the hydrazine followed by intramolecular dehydration.

### Visualization of Synthesis Pathway



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Figure 1: Retrosynthetic pathway for **Pyrazole-72** via chalcone intermediate and hydrazine cyclization.

## Applications in Organic Electronics (OLEDs)[5][6]

**Pyrazole-72** is engineered for optoelectronic devices where stability and color purity are paramount. Its high melting point ( $>280^{\circ}\text{C}$ ) indicates excellent morphological stability, preventing crystallization in thin films—a common failure mode in OLEDs.

## Functional Roles

- **Hole Transport Material (HTM):** The pyrazoline moiety is electron-rich, facilitating the hopping of holes (positive charges) from the anode towards the emission layer.
- **Emissive Dopant:** Due to the D-A structure, it exhibits high quantum efficiency. It is typically used as a dopant in a host matrix (e.g., Alq3 or CBP) to tune emission color and improve efficiency.

- **Fluorescent Probe:** The compound's fluorescence is sensitive to solvent polarity (solvatochromism), making it useful for probing micro-environments in materials science.

## Device Architecture Integration

In a typical OLED stack, **Pyrazole-72** serves in the Emissive Layer (EML) or Hole Transport Layer (HTL).



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Figure 2: Integration of **Pyrazole-72** within a standard OLED multi-layer architecture.

## Handling, Safety, and Storage

As a research-grade organic semiconductor, **Pyrazole-72** requires strict adherence to safety protocols to maintain material integrity and operator safety.

### Safety Protocol (Self-Validating)

- **PPE:** Wear nitrile gloves, safety goggles, and a lab coat. The compound is a dye; avoid skin contact to prevent staining and potential absorption.
- **Inhalation:** Handle only in a fume hood. Fine powders can be respiratory irritants.
- **Storage:**
  - **Temperature:** Room temperature (15-25°C).
  - **Atmosphere:** Keep under inert gas (Nitrogen or Argon) if storing for long periods to prevent oxidation of the pyrazoline ring.
  - **Light:** Store in amber vials to prevent photodegradation.

## Experimental Validation of Purity

Before device fabrication, verify purity using Thin Layer Chromatography (TLC):

- Stationary Phase: Silica Gel 60 F254.
- Mobile Phase: Dichloromethane:Methanol (95:5).
- Visualization: UV lamp at 254 nm and 365 nm. A single fluorescent spot indicates high purity.

## References

- Sigma-Aldrich. (n.d.). **Pyrazole-72**, Dye Content 95%. Retrieved from
- PubChem. (n.d.). **Pyrazole-72** (CID 13157311). National Center for Biotechnology Information. Retrieved from
- Alfa Chemistry. (n.d.).<sup>[1]</sup> OLED and PLED Materials: **Pyrazole-72**.<sup>[1]</sup><sup>[3]</sup> Retrieved from
- BOC Sciences. (n.d.). Charge Transport Materials: **Pyrazole-72**. Retrieved from

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## Sources

- 1. High-Performance OLED and PLED Materials [[clinicalresearchnews.com](https://clinicalresearchnews.com)]
- 2. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 3. [electrochem.bocsci.com](https://electrochem.bocsci.com) [[electrochem.bocsci.com](https://electrochem.bocsci.com)]
- To cite this document: BenchChem. [Technical Profile: Pyrazole-72 (CAS 85833-79-0)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1626392#pyrazole-72-cas-number-85833-79-0-properties>]

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